

Diethylamine NONOate: An In-depth Technical Guide to its Chemical Properties and Applications

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Compound of Interest

Compound Name: DEANO

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Introduction

Diethylamine NONOate (DEA/NO) is a valuable tool in biomedical research and drug development, belonging to the class of diazeniumdiolates, also known as NONOates. These compounds are characterized by their ability to spontaneously release nitric oxide (NO) under physiological conditions.^{[1][2][3]} The predictable and pH-dependent kinetics of NO release make DEA/NO and other NONOates indispensable for studying the multifaceted roles of nitric oxide in various physiological and pathological processes.^{[2][4]} This guide provides a comprehensive overview of the chemical properties, experimental protocols, and key signaling pathways associated with Diethylamine NONOate.

Core Chemical Properties

Diethylamine NONOate is a crystalline solid at room temperature.^{[1][5][6]} A summary of its key chemical identifiers and properties is presented in the tables below for easy reference.

Table 1: Chemical Identifiers

| Property | Value |
|-------------------|--|
| IUPAC Name | diethylamino-hydroxyimino-oxidoazanium;N-ethylethanamine[7] |
| Formal Name | Diethylammonium (Z)-1-(N,N-diethylamino)diazen-1-ium-1,2-diolate[1] |
| Synonyms | Diethylamine NONOate, DEA/NO, DEA NONOate[1] |
| CAS Number | 372965-00-9[1][7][8] |
| Molecular Formula | C ₈ H ₂₂ N ₄ O ₂ (as diethylammonium salt)[7][9] |
| Molecular Weight | 206.29 g/mol [7][8] |

Table 2: Physicochemical Properties

| Property | Value |
|--------------------------------|-------------------------------------|
| Appearance | Crystalline solid[1][5][6] |
| Purity | ≥97%[7][8] |
| Melting Point | 45 °C (for the sodium salt hydrate) |
| UV Maximum (λ _{max}) | 250 nm[1][6] |
| Storage Temperature | -80°C[5][6] |
| Shipped in | Dry ice[10][11] |

Table 3: Solubility Data

| Solvent | Solubility |
|--------------|---------------------------------------|
| Ethanol | ~25 mg/mL[1][5][6] or 100 mM[7] |
| DMSO | ~2 mg/mL[1][5][6] or 10 mM[7] |
| DMF | ~2 mg/mL[1][5] |
| PBS (pH 7.2) | ~10 mg/mL[1][5][6] |
| Water | 80 mg/mL (Sonication recommended)[12] |

Nitric Oxide Release and Mechanism

The utility of Diethylamine NONOate lies in its capacity to act as a nitric oxide donor. This process is spontaneous and follows first-order kinetics, being primarily dependent on pH.[1][4][13]

Table 4: Nitric Oxide Release Profile

| Condition | Half-life ($t_{1/2}$) | Moles of NO Released |
|-----------------|-------------------------|--|
| 37°C, pH 7.4 | 2 minutes[1] | 1.5 moles per mole of parent compound[1] |
| 22-25°C, pH 7.4 | 16 minutes[1][10] | |

The decomposition of DEA/NO is nearly instantaneous at a pH of 5.0.[4][13] In alkaline solutions (pH > 8.0), such as 10 mM NaOH, NONOates are significantly more stable and can be stored for short periods at -20°C.[4] The release of NO is initiated by lowering the pH, typically by diluting the alkaline stock solution into a physiological buffer like phosphate-buffered saline (PBS) at pH 7.4.[4]

Experimental Protocols

Proper handling and preparation of Diethylamine NONOate are crucial for obtaining reliable and reproducible experimental results.

Storage and Stability

For long-term storage, DEA/NO should be kept as a crystalline solid under a nitrogen atmosphere at -80°C , where it is stable for at least one year.^[5] The compound is sensitive to moisture and air, which can cause discoloration and degradation.^{[5][13]}

Preparation of Stock Solutions

Organic Stock Solutions:

- Allow the vial of DEA/NO to warm to room temperature before opening to prevent condensation.
- In a fume hood, dissolve the crystalline solid in an organic solvent that has been purged with an inert gas (e.g., argon or nitrogen). Suitable solvents include ethanol, DMSO, or DMF.^{[5][6]}
- For example, to prepare a 10 mM stock solution in DMSO, dissolve 2.06 mg of DEA/NO in 1 mL of anhydrous, purged DMSO.
- Store stock solutions at -80°C . It is recommended to use them within 6 months.^[9]

Aqueous Stock Solutions:

- Organic solvent-free aqueous solutions can be prepared by directly dissolving the crystalline DEA/NO in an aqueous buffer.^{[5][6]}
- For instance, to prepare a stock solution in PBS (pH 7.2), dissolve the compound directly in the buffer to the desired concentration (solubility is approximately 10 mg/mL).^{[1][5][6]}
- It is not recommended to store aqueous solutions for more than one day due to the spontaneous release of NO.^{[5][6]}
- If using water as the solvent for a stock solution, it is advised to filter and sterilize it through a $0.22\text{ }\mu\text{m}$ filter before use in cell culture.^[9]

Use in Biological Experiments

- Prior to biological experiments, dilute the concentrated stock solution (either organic or aqueous) into the desired aqueous buffer or cell culture medium.^{[5][6]}

- When using an organic stock solution, ensure that the final concentration of the organic solvent is minimal to avoid any physiological effects on the experimental system.[5][6]
- The release of nitric oxide will commence immediately upon dilution into a buffer with a physiological pH.

Quantification of DEA/NO Concentration

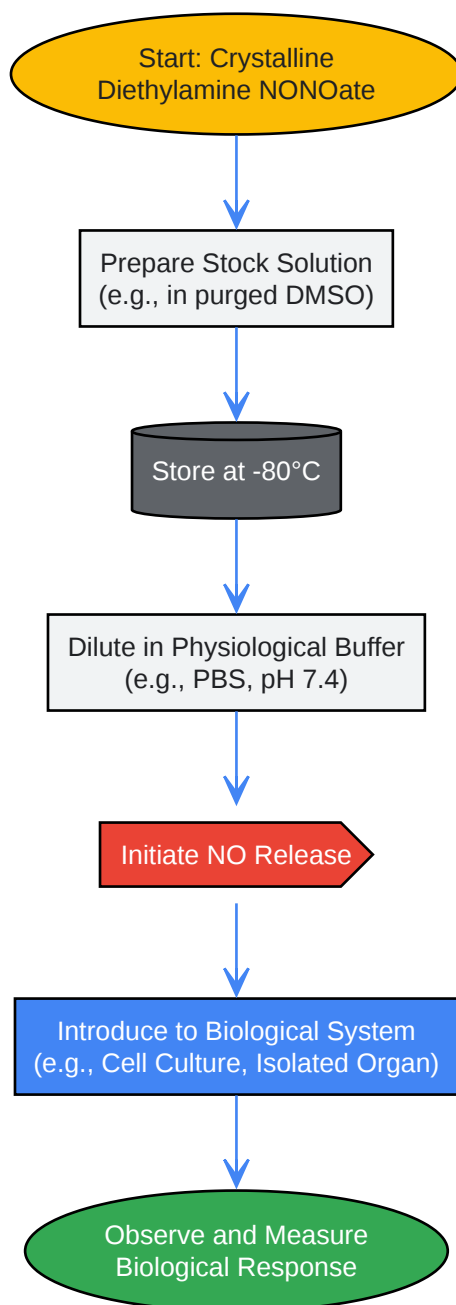
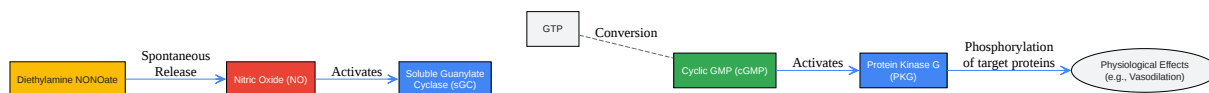
The concentration of an intact DEA/NO solution can be determined by measuring its characteristic UV absorbance at 250 nm ($\epsilon = 6,500 \text{ M}^{-1}\text{cm}^{-1}$).[5] This allows for verification of the stock solution concentration, especially if there are concerns about its preparation or storage conditions.

Signaling Pathways and Biological Effects

The nitric oxide released from Diethylamine NONOate influences a variety of signaling pathways, with the canonical soluble guanylate cyclase (sGC) pathway being the most well-characterized.

The sGC-cGMP-PKG Signaling Pathway

The primary mechanism of action for NO in many physiological processes is the activation of soluble guanylate cyclase (sGC).[14]



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References

- 1. caymanchem.com [caymanchem.com]
- 2. Recent developments in nitric oxide donor drugs - PMC [pmc.ncbi.nlm.nih.gov]
- 3. Recent Developments in Pharmacological Effect, Mechanism and Application Prospect of Diazeniumdiolates - PMC [pmc.ncbi.nlm.nih.gov]
- 4. NONOate - Wikipedia [en.wikipedia.org]
- 5. researchgate.net [researchgate.net]
- 6. cdn.caymanchem.com [cdn.caymanchem.com]
- 7. DEA NONOate (Diethylamine nonoate), Nitric oxide (NO) donor (CAS 372965-00-9) | Abcam [abcam.com]
- 8. scbt.com [scbt.com]
- 9. medchemexpress.com [medchemexpress.com]
- 10. Diethylamine NONOate diethylammonium salt $\geq 98\%$ | 372965-00-9 [sigmaaldrich.com]
- 11. Diethylamine NONOate = 98 372965-00-9 [sigmaaldrich.com]
- 12. Diethylamine NONOate diethylammonium salt | Antibiotic | TargetMol [targetmol.com]
- 13. glpbio.com [glpbio.com]
- 14. Comparative effects of several nitric oxide donors on intracellular cyclic GMP levels in bovine chromaffin cells: correlation with nitric oxide production - PMC [pmc.ncbi.nlm.nih.gov]
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